

Safe Disposal of Methyl 5-bromo-2-iodobenzoate: A Procedural Guide

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Compound of Interest

Compound Name: **Methyl 5-bromo-2-iodobenzoate**

Cat. No.: **B065285**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides detailed procedures for the safe disposal of **Methyl 5-bromo-2-iodobenzoate**, ensuring the protection of personnel and the environment.

Safety and Hazard Information

Methyl 5-bromo-2-iodobenzoate is classified as a hazardous substance.^[1] It is crucial to handle this compound with care, adhering to the safety precautions outlined in the Safety Data Sheet (SDS).

Hazard Classifications:

- Acute Toxicity, Oral (Category 3)^[1]
- Skin Irritation (Category 2)
- Serious Eye Irritation (Category 2)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system

Signal Word: Danger^[1]

Hazard Statements:

- H301: Toxic if swallowed.[\[1\]](#)
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative and Physical Data

A summary of the key physical and safety data for **Methyl 5-bromo-2-iodobenzoate** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	181765-86-6	[1]
Molecular Formula	C ₈ H ₆ BrIO ₂	[1]
Molecular Weight	340.94 g/mol	[1]
Appearance	White to Orange to Green powder to crystal	
Melting Point	45-49 °C	[1]
Flash Point	> 110 °C (> 230 °F)	[1]
GHS Pictogram	GHS06 (Skull and crossbones)	[1]
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects	[1]

Step-by-Step Disposal Protocol

The primary method for the disposal of **Methyl 5-bromo-2-iodobenzoate** is to treat it as hazardous chemical waste. This involves collection, proper labeling, and transfer to a licensed environmental disposal company. Do not empty into drains or release into the environment.[\[2\]](#) [\[3\]](#)

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing the appropriate PPE to minimize exposure.[1]

- Eye Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use a P2 (EN 143) respirator cartridge or equivalent if ventilation is inadequate or if handling large quantities.[1]
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[4]

2. Waste Collection:

- Solid Waste:
 - Carefully sweep up any solid **Methyl 5-bromo-2-iodobenzoate**.[2][4]
 - Place the solid material into a clearly labeled, sealable, and compatible hazardous waste container.
- Contaminated Materials:
 - Any materials that have come into contact with **Methyl 5-bromo-2-iodobenzoate**, such as weighing paper, gloves, and disposable labware, should also be considered hazardous waste.
 - Place all contaminated materials in the same designated hazardous waste container.
- Solutions:
 - If the compound is in a solution, do not dispose of it down the drain.
 - Collect the solution in a labeled, sealed, and appropriate hazardous waste container for liquid chemical waste. Be mindful of any potential chemical incompatibilities with other waste in the container.

3. Waste Container Labeling:

- Clearly label the hazardous waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Methyl 5-bromo-2-iodobenzoate**"
 - The associated hazards (e.g., "Toxic," "Irritant")
 - The date of accumulation.

4. Storage of Waste:

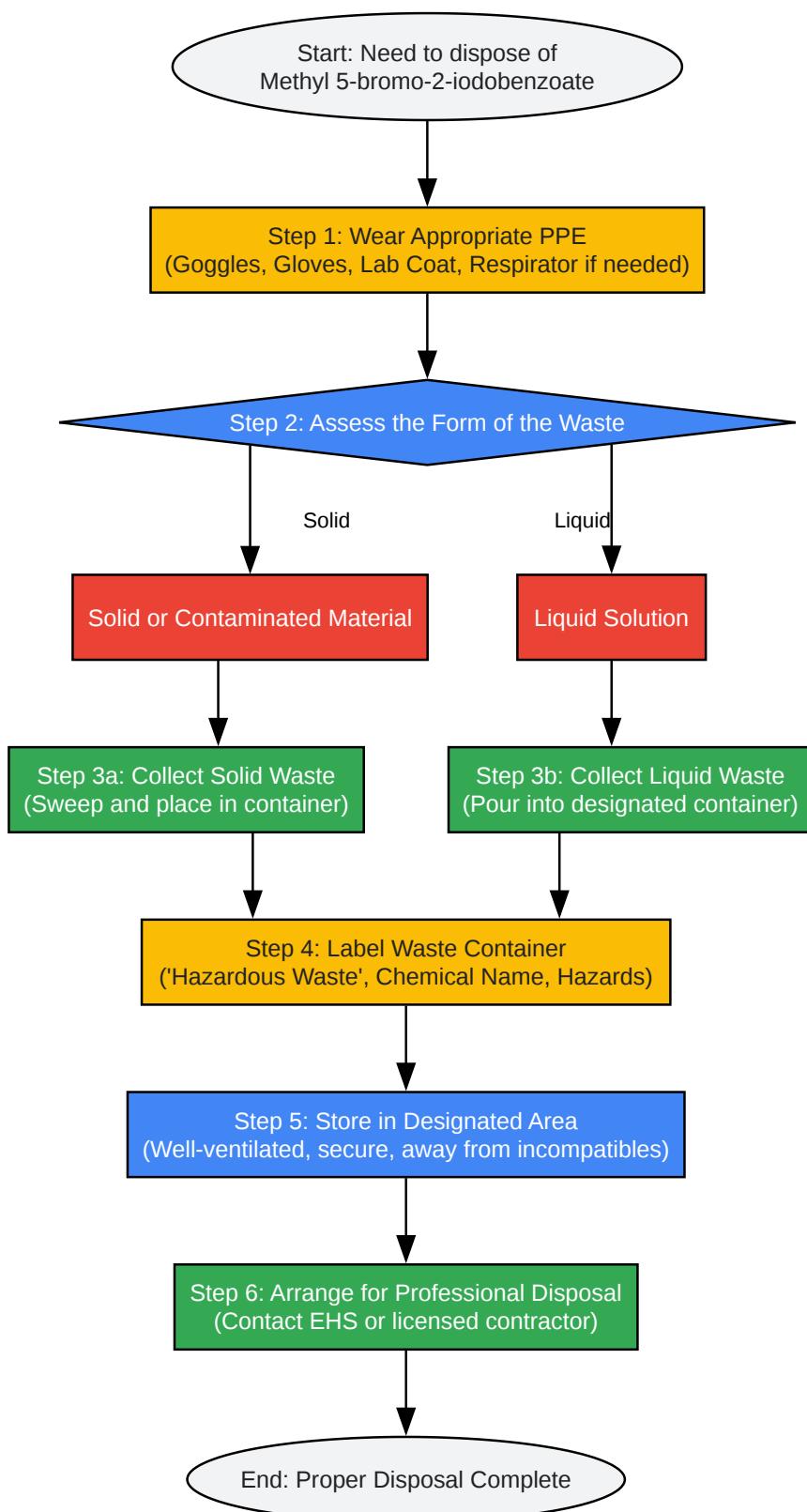
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure waste accumulation area.[\[4\]](#)
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)

5. Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, regional, and national regulations for the disposal of hazardous chemical waste.[\[2\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 5-bromo-2-iodobenzoate**.



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Caption: Disposal workflow for **Methyl 5-bromo-2-iodobenzoate**.

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